

Potential limitations of GSK1482160 in clinical development

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Compound of Interest

Compound Name: GSK1482160

CAS No.: 1695551-19-9

Cat. No.: B607767

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Technical Support Center: GSK1482160

Welcome to the technical support center for **GSK1482160**. This resource is intended for researchers, scientists, and drug development professionals utilizing **GSK1482160** in their experiments. Below you will find troubleshooting guides and frequently asked questions to address potential issues and clarify the limitations of this compound in clinical development.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **GSK1482160**?

GSK1482160 is an orally active and blood-brain barrier penetrant negative allosteric modulator of the P2X7 receptor (P2X7R).[1] It reduces the efficacy of ATP at the P2X7 receptor without affecting its affinity, which in turn inhibits the release of pro-inflammatory cytokines like IL-1 β . [1] [2]

Q2: Why was the clinical development of **GSK1482160** for inflammatory diseases discontinued?

The clinical development of **GSK1482160** for conditions like rheumatoid arthritis was halted due to findings from pharmacokinetic/pharmacodynamic (PK/PD) modeling.^{[2][3][4]} These models indicated that the compound could not achieve the necessary level of P2X7R inhibition (greater than 90% inhibition of IL-1 β release) to be therapeutically effective while maintaining a safe exposure margin relative to the no-observed-adverse-effect level (NOAEL) established in preclinical safety studies.^{[2][3]}

Q3: Were there any significant adverse events observed in human clinical trials?

In a first-in-human study with escalating single doses, **GSK1482160** was generally tolerated at lower doses, with the most common adverse event being headache.^[2] However, a serious adverse event of a single asymptomatic run of accelerated idioventricular rhythm was observed in one subject at the highest dose of 1000 mg.^{[2][4]}

Q4: Can **GSK1482160** be used for in vivo studies in animal models?

Yes, **GSK1482160** has been shown to be effective in rat models of chronic inflammatory and neuropathic pain.^[1] For instance, at a dose of 20 mg/kg administered orally twice daily, it significantly reversed mechanical allodynia in a rat chronic constriction injury (CCI) model.^[1] However, researchers should be aware of the species-specific differences in potency.

Q5: Has **GSK1482160** been repurposed for other applications?

Despite its discontinuation for therapeutic use, **GSK1482160** has been successfully repurposed as a positron emission tomography (PET) radioligand ([¹¹C]**GSK1482160** and [¹⁸F]**GSK1482160**) for imaging the P2X7R in the context of neuroinflammation.^{[3][5][6][7][8][9][10][11][12]} Its ability to penetrate the blood-brain barrier and its high affinity for the human P2X7R make it a valuable tool for these imaging studies.^{[1][3][9]}

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Lower than expected potency in rat-based assays compared to human cell lines.	There are known species-specific differences in the affinity of GSK1482160 for the P2X7 receptor. The potency is significantly higher for the human P2X7R (pIC50 = 8.5) compared to the rat P2X7R (pIC50 = 6.5). [1] [3]	Ensure that the concentration range used in your experiments is appropriate for the species being studied. Higher concentrations may be necessary to achieve the desired level of P2X7R modulation in rat models.
Difficulty achieving sufficient in vivo target engagement without observing adverse effects in animal models.	The therapeutic window for GSK1482160 is narrow. The exposure levels required for high levels of P2X7R inhibition may approach the no-observed-adverse-effect level (NOAEL) determined in preclinical toxicology studies. [2] [3]	Carefully design dose-response studies to identify the optimal dose that provides a measurable biological effect with an acceptable safety margin. Consider using a lower dose with a more sensitive readout or a different experimental model.
Variability in IL-1 β release assay results.	The ex vivo IL-1 β release assay can be influenced by several factors, including the concentration of ATP used for stimulation and inter-subject variability. [2] Genetic polymorphisms, such as the Glu496Ala (rs3751143) SNP in the P2X7R gene, can also lead to a loss of receptor function and affect assay outcomes. [2]	Standardize the assay protocol, including the concentrations of LPS and ATP. If using human samples, consider genotyping subjects for relevant P2X7R polymorphisms.
Inconsistent findings when translating preclinical results to human applications.	The significant differences in potency between species can make it challenging to directly translate findings from animal models to human clinical scenarios. [3] [8]	Utilize PK/PD modeling to simulate human exposure and predict the pharmacological response based on preclinical data. This can help in setting

realistic expectations for
clinical efficacy.

Quantitative Data Summary

Table 1: In Vitro Potency of **GSK1482160**

Species	Assay	Potency (pIC50)
Human	P2X7R functional assay	8.5
Rat	P2X7R functional assay	6.5

Data sourced from MedchemExpress and Frontiers in Neuroscience.[\[1\]](#)[\[3\]](#)

Table 2: Preclinical Pharmacokinetic Parameters of **GSK1482160** in Rats

Parameter	Value	Dosing Condition
Plasma Clearance	9 mL/min/kg	1 mg/kg IV
Half-life ($t_{1/2}$)	1.5 h	1 mg/kg IV
Tmax	1 h	3 mg/kg PO
Oral Bioavailability	65%	3 mg/kg PO

Data sourced from Frontiers in Neuroscience.[\[9\]](#)

Table 3: No-Observed-Adverse-Effect Level (NOAEL) from Preclinical Toxicology Studies

Species	Dose	Mean AUC ($\mu\text{g}\cdot\text{h/mL}$)	Mean Cmax ($\mu\text{g/mL}$)
Rat	100 mg/kg/day	500	40.8
Dog	30 mg/kg/day	72.3	15.8

Data sourced from PubMed Central.[2]

Experimental Protocols

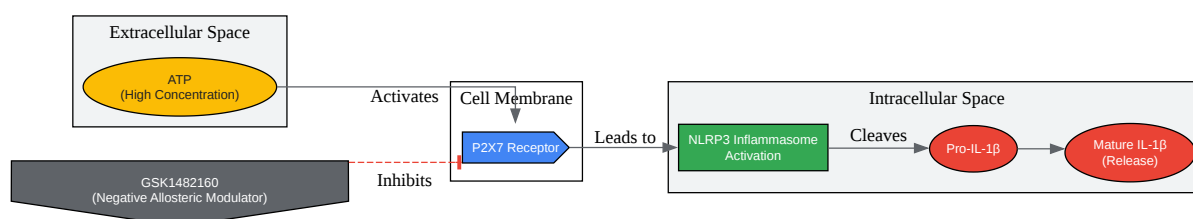
Protocol 1: Ex Vivo IL-1 β Release Assay

This assay is used to measure the pharmacodynamic activity of **GSK1482160** in whole blood.

- Blood Collection: Collect whole blood from subjects into appropriate anticoagulant tubes.
- Pre-incubation: Pre-incubate the blood with varying concentrations of **GSK1482160** or vehicle control.
- Stimulation: Stimulate the blood samples with lipopolysaccharide (LPS) (e.g., 1 μ g/mL) followed by adenosine triphosphate (ATP) to induce IL-1 β release.
- Incubation: Incubate the samples for a specified period at 37°C.
- Plasma Separation: Centrifuge the samples to separate the plasma.
- IL-1 β Quantification: Measure the concentration of IL-1 β in the plasma using a suitable method, such as an enzyme-linked immunosorbent assay (ELISA) or a bead-based multiplex assay.

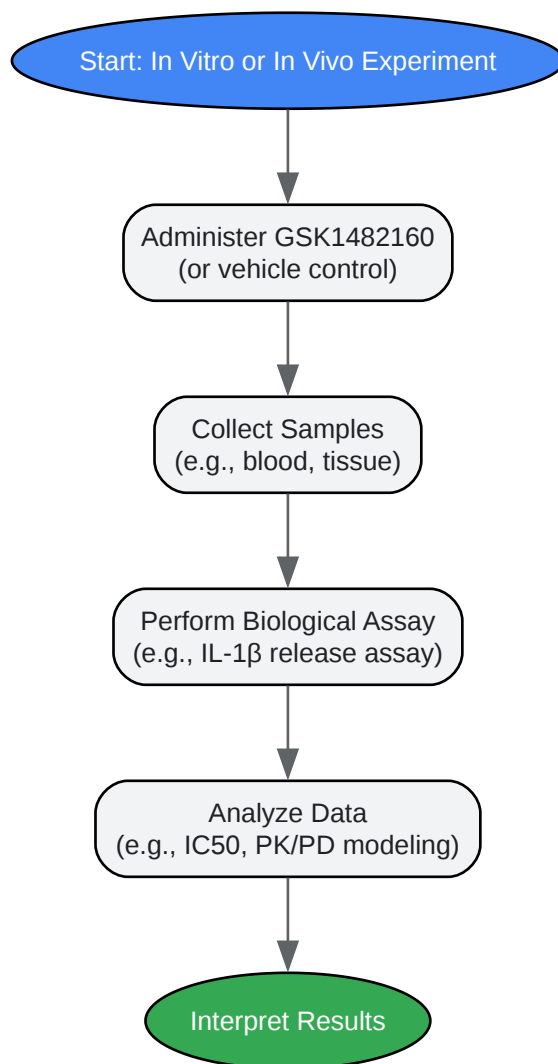
This is a generalized protocol based on the description in the first-in-human study.[2]

Visualizations



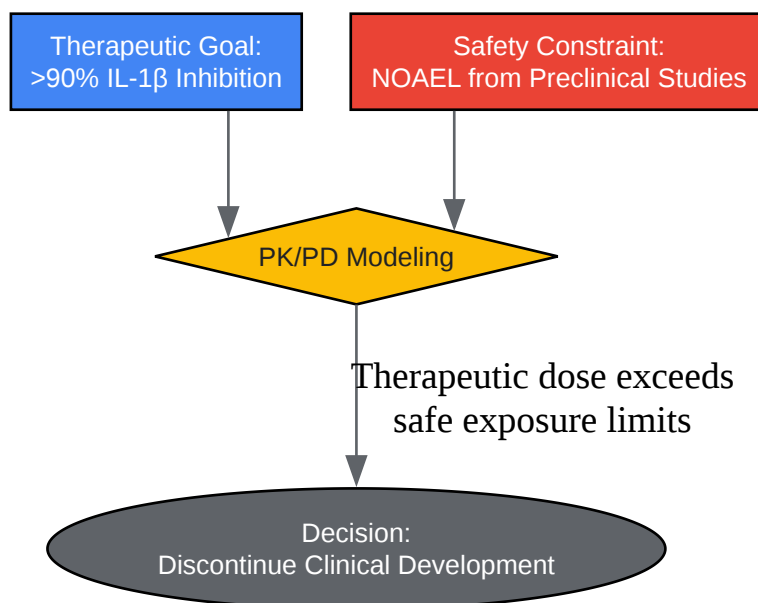
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Caption: P2X7R Signaling Pathway and Inhibition by **GSK1482160**.



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Caption: General Experimental Workflow for Evaluating **GSK1482160**.



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Caption: Rationale for Discontinuation of **GSK1482160** Clinical Development.

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